

Carvomenthol chemical and physical properties

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Compound of Interest

Compound Name: Carvomenthol

Cat. No.: B3432591

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An In-depth Technical Guide to **Carvomenthol**: Chemical and Physical Properties

Introduction

Carvomenthol, a saturated monocyclic terpene alcohol, is a significant compound within the class of menthane monoterpenoids.[1] Identified by its characteristic minty, herbal, and camphor-like odor with a cooling sensation, it is a compound of high interest in the flavor and fragrance industries.[1] It is found naturally in various citrus and mint oils, including those from grapefruit, lemon, and peppermint.[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **carvomenthol**, its stereoisomeric forms, and detailed experimental protocols for its synthesis, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **carvomenthol** are summarized below. These properties can vary slightly between its different stereoisomers.

Table 1: General and Chemical Properties of **Carvomenthol**

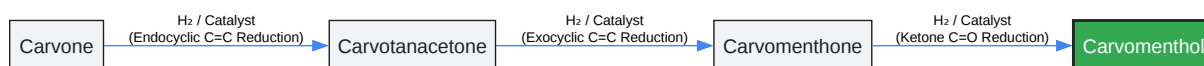
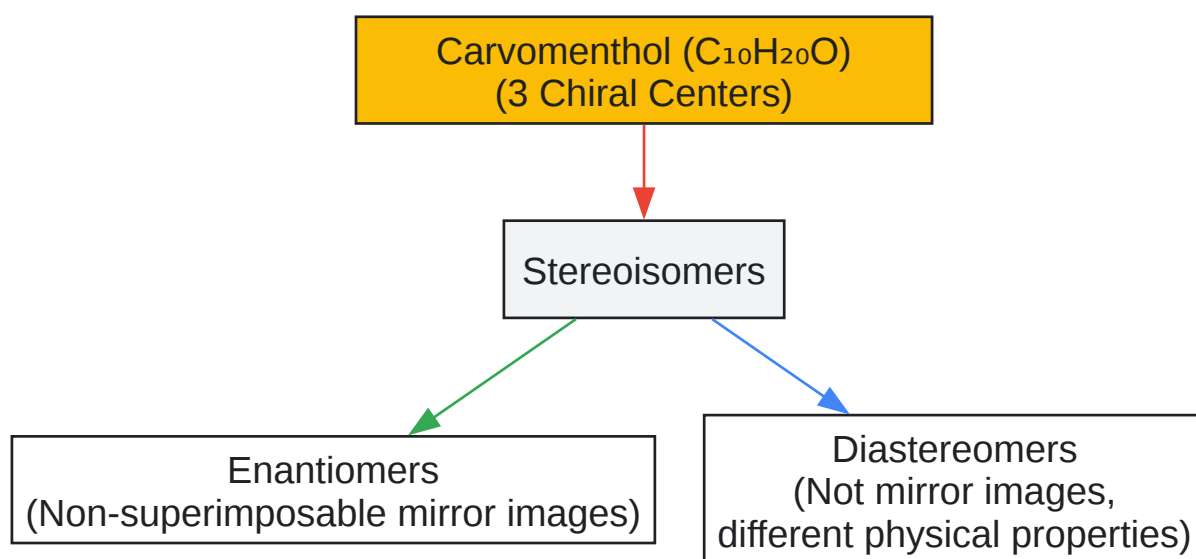
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3]
Molecular Weight	156.27 g/mol	[1][4]
CAS Number	499-69-4 (for the racemate/mixture)	[1][2][5]
IUPAC Name	2-methyl-5-(propan-2-yl)cyclohexan-1-ol	[6]
Synonyms	p-Menthan-2-ol, Hexahydrocarvacrol	[2]
Classification	Menthane monoterpene	[1][7]

Table 2: Physical Properties of **Carvomenthol**

Property	Value	Source(s)
Boiling Point	222 °C at 760 mmHg	[1][3][5]
101.8-102 °C at 14 Torr	[8]	
Density	0.887 - 0.893 g/cm ³ at 25 °C	[2][5][9]
Refractive Index	1.462 - 1.463 at 20 °C	[2][5][9]
Flash Point	86.7 °C (188 °F) TCC	[3][5]
Vapor Pressure	0.021 mmHg at 25 °C (estimated)	[5]
Water Solubility	298.3 mg/L at 25 °C (estimated)	[5]
logP (o/w)	2.44 - 3.22 (estimated)	[1][5][8]
Appearance	Oily liquid	

Stereochemistry and Isomerism

Carvomenthol possesses multiple chiral centers, leading to the existence of several stereoisomers.[1] Stereoisomers are molecules with the same chemical formula and connectivity but different three-dimensional arrangements of atoms. These can be categorized as enantiomers (non-superimposable mirror images) or diastereomers (stereoisomers that are not mirror images). Unlike enantiomers, which share identical physical properties (except for optical rotation), diastereomers can exhibit different physical and chemical characteristics, such as melting points, boiling points, and solubilities.[1] For instance, one specific stereoisomer of **carvomenthol** is identified by the IUPAC name (1R,2R,5R)-2-methyl-5-propan-2-ylcyclohexan-1-ol.[1][2] The precise configuration of the various diastereomeric **carvomenthols** has been a subject of chemical literature, emphasizing the importance of stereochemistry in defining the compound's properties.[10]



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